Comparative Analysis of Brevetoxin-3 Detection Limits Across Diverse Analytical Platforms

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Compound of Interest

Compound Name:	*Brevetoxin-3*
Cat. No.:	*B15590448*

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This guide provides a detailed comparison of various analytical platforms for the detection of **Brevetoxin-3** (BTX-3), a potent neurotoxin produced by the dinoflagellate Karenia brevis. The objective is to offer researchers, scientists, and drug development professionals a comprehensive overview of the performance, sensitivity, and methodologies of current detection techniques. Quantitative data is presented to facilitate direct comparison, and detailed experimental protocols for key methods are provided.

Data Presentation: **Brevetoxin-3** Detection Limits

The following table summarizes the limit of detection (LOD) or limit of quantification (LOQ) for **Brevetoxin-3** across different analytical platforms and sample matrices. For ease of comparison, units have been standardized to nanograms per milliliter (ng/mL) or nanograms per gram (ng/g) where possible.

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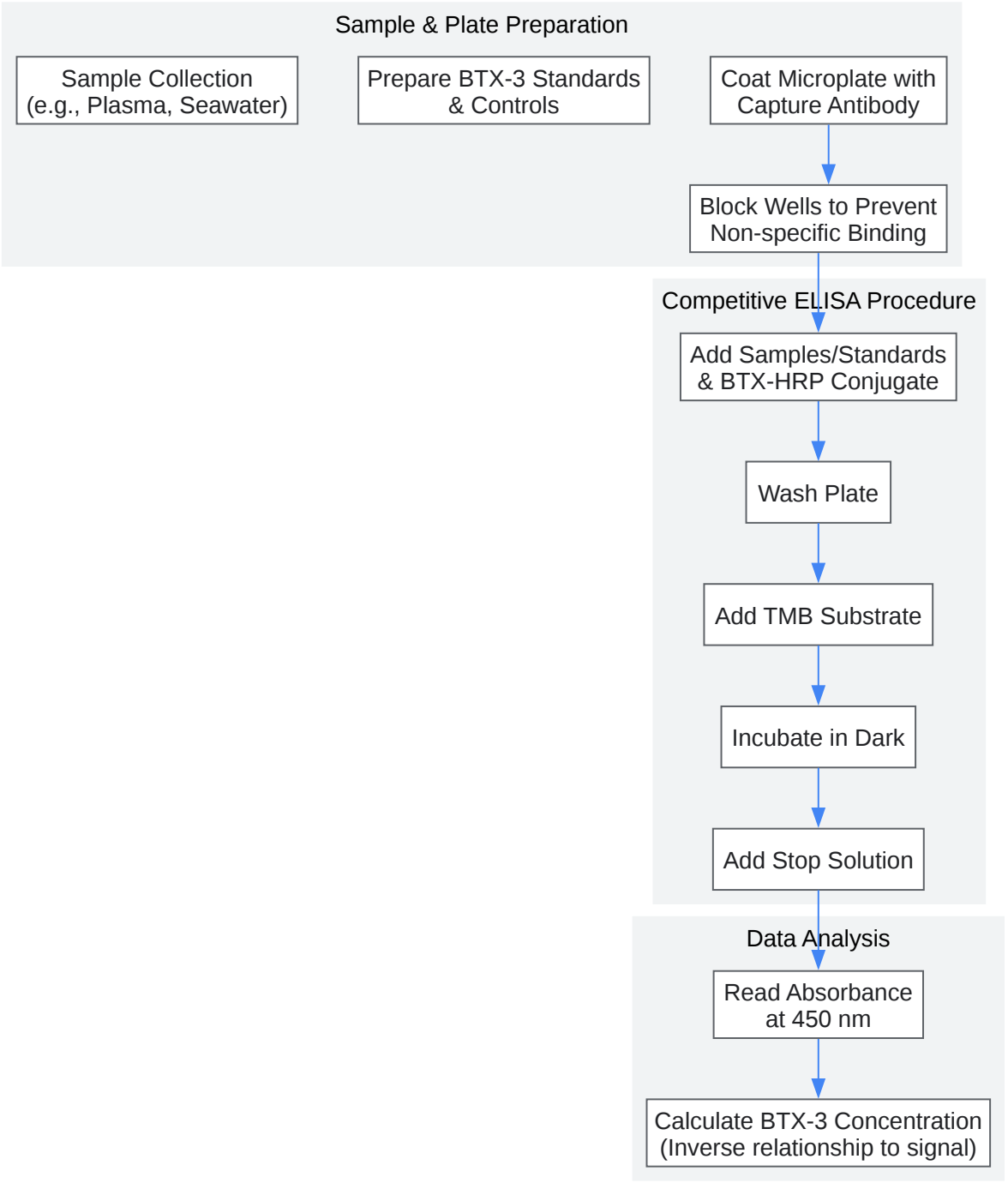
Analytical Platform	Detection Limit	Sample Matrix	Reference
Enzyme-Linked Immunosorbent Assay (ELISA)	0.040 ng/mL	Human Plasma	[1][2]
	~0.031 ng/mL	Seawater	[3]
	11.25 - 22.5 ng/g	Shellfish	[3][4]
	0.05 - 0.1 ng/mL	Water/Wastewater	[4][5]
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)	2 ng/g	Shellfish	[6]
	LOQ: 70 µg/kg (70 ng/g)	Mussel Digestive Gland	[7]
	LOQ: 5 µg/kg (5 ng/g)	Shellfish	[8]
Neuronal Network Biosensor (NNB)	0.33 nM (~0.296 ng/mL)	Recording Buffer	[9]
	0.48 nM (~0.43 ng/mL)	Diluted Seawater	[9]
Neuroblastoma (N2a) Cell-Based Assay	3.04 ng/mL	Not Specified	[10]
Electrochemical Aptasensor	106 pg/mL (0.106 ng/mL)[1]	Buffer/Spiked Shellfish	[11]

[1]Data reported for Brevetoxin-2 (BTX-2) with a high degree of cross-reactivity to BTX-3.

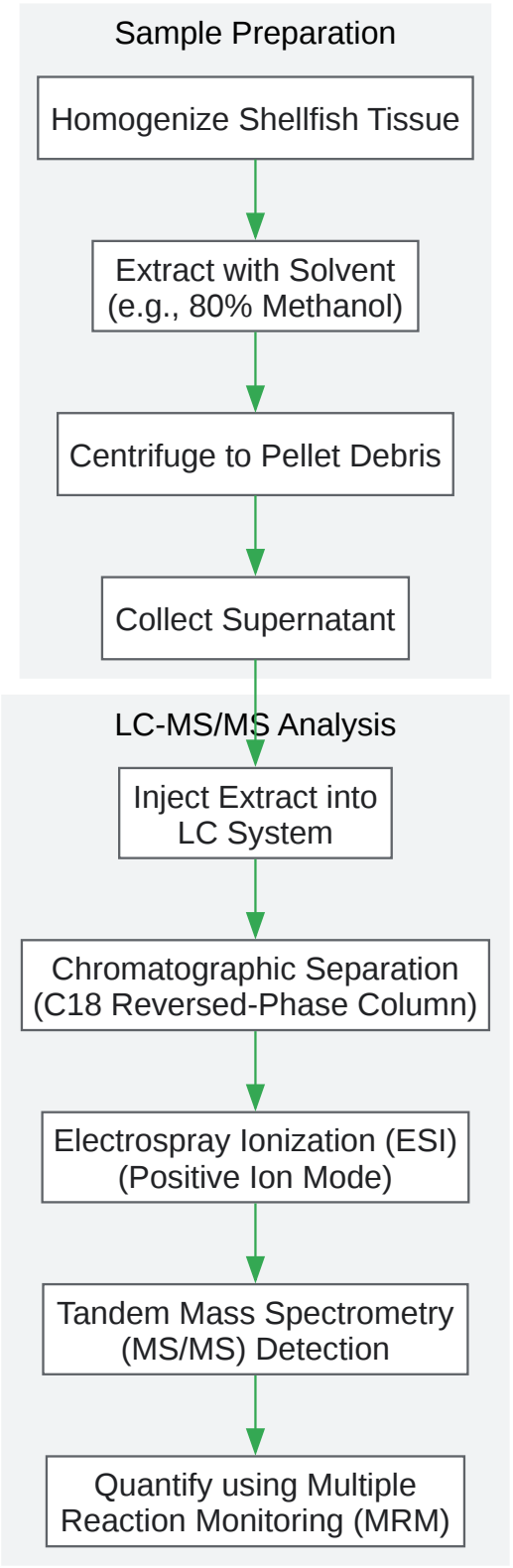
Experimental Workflows & Signaling Pathways

The following diagrams illustrate common experimental workflows for the detection of **Brevetoxin-3**.

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